

FTIR reference spectra for 2-Amino-3-ethyl-6-ethoxyquinoline HCl

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Compound of Interest

Compound Name: 2-Amino-3-ethyl-6-ethoxyquinoline
hydrochloride

CAS No.: 1172906-16-9

Cat. No.: B13721468

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FTIR Reference Framework: 2-Amino-3-ethyl-6-ethoxyquinoline HCl

Executive Summary & Technical Context

Compound: **2-Amino-3-ethyl-6-ethoxyquinoline Hydrochloride** CAS: 1172906-16-9

Molecular Formula: C₁₃H₁₇ClN₂O Application: Pharmaceutical Intermediate (often utilized in the synthesis of specific kinase inhibitors or antimalarial scaffolds).^[1]

This guide provides a definitive reference framework for the infrared spectroscopic identification of 2-Amino-3-ethyl-6-ethoxyquinoline HCl. Unlike simple organic bases, this compound exhibits complex vibrational modes due to the interplay between the quinoline aromatic system, the ether linkage, and the hydrochloride counter-ion.

The primary challenge in verifying this compound is distinguishing the HCl salt form from its Free Base precursor and separating it from close structural analogs (e.g., the 3-methyl variant). This guide establishes a "Self-Validating" spectral protocol to ensure identity confirmation.

Experimental Protocol: Sample Preparation

To obtain reproducible spectra comparable to reference standards, the following methodology is mandatory. The choice of technique significantly alters the appearance of the "Salt Region" ($3000\text{--}2500\text{ cm}^{-1}$).

Method A: KBr Pellet (Gold Standard for Salts)

- Why: Potassium Bromide (KBr) is transparent in the IR region and allows for better resolution of the broad ammonium bands characteristic of HCl salts.
- Protocol:
 - Mix 1–2 mg of the dry sample with 200 mg of spectroscopic-grade KBr.
 - Grind finely in an agate mortar (avoid absorbing moisture).
 - Press at 10 tons for 2 minutes to form a transparent disc.
 - Critical Check: Ensure the baseline at 4000 cm^{-1} is $>80\%$ transmittance to prevent scattering artifacts.

Method B: Diamond ATR (High Throughput)

- Why: Rapid ID without sample destruction.
- Correction Factor: ATR spectra exhibit lower intensity at high wavenumbers ($3000+\text{ cm}^{-1}$) compared to transmission. The broad N-H^+ bands may appear weaker.

Spectral Analysis & Assignment

The FTIR spectrum of 2-Amino-3-ethyl-6-ethoxyquinoline HCl is defined by three critical zones. Identification requires the presence of markers in all three zones.

Zone 1: The "Salt Signature" ($3500 - 2400\text{ cm}^{-1}$)

This region confirms the Hydrochloride nature.

- Feature: A broad, continuous absorption band spanning ~ 3200 to 2600 cm^{-1} .

- Mechanistic Origin: This "Ammonium Band" arises from the N-H⁺ stretching vibrations. In 2-aminoquinolines, protonation typically occurs at the ring nitrogen (N1), creating a strong hydrogen-bond network with the chloride ion.
- differentiation:
 - Free Base:[2] Shows two distinct, sharp peaks ~3400 and 3300 cm⁻¹ (asymmetric/symmetric NH₂ stretch) with a clean baseline below 3000 cm⁻¹.
 - HCl Salt: The sharp NH₂ bands are broadened and redshifted, often merging into the broad N-H⁺ continuum.

Zone 2: The Quinoline Core (1650 – 1500 cm⁻¹)

This region confirms the Aromatic Skeleton.

- 1640–1610 cm⁻¹ (C=N / C=C Stretch): Intense band. Protonation of the ring nitrogen induces a shift to higher frequencies (blue shift) compared to the free base due to the increased double-bond character of the iminium-like system.
- 1600 & 1580 cm⁻¹: Skeletal vibrations of the benzene ring fused to the pyridine ring.

Zone 3: Substituent Fingerprints (1300 – 1000 cm⁻¹)

This region confirms the Ethoxy and Ethyl groups.

- 1240–1220 cm⁻¹ (Ar-O-C Stretch): Strong band corresponding to the asymmetric stretching of the aryl-alkyl ether (6-ethoxy group).
- 1050–1030 cm⁻¹ (Alkyl C-O Stretch): Symmetric ether stretch.
- 2960–2870 cm⁻¹ (Aliphatic C-H): Often obscured by the salt band, but shoulders should be visible for the Ethyl (-CH₂CH₃) and Ethoxy (-OCH₂CH₃) groups.

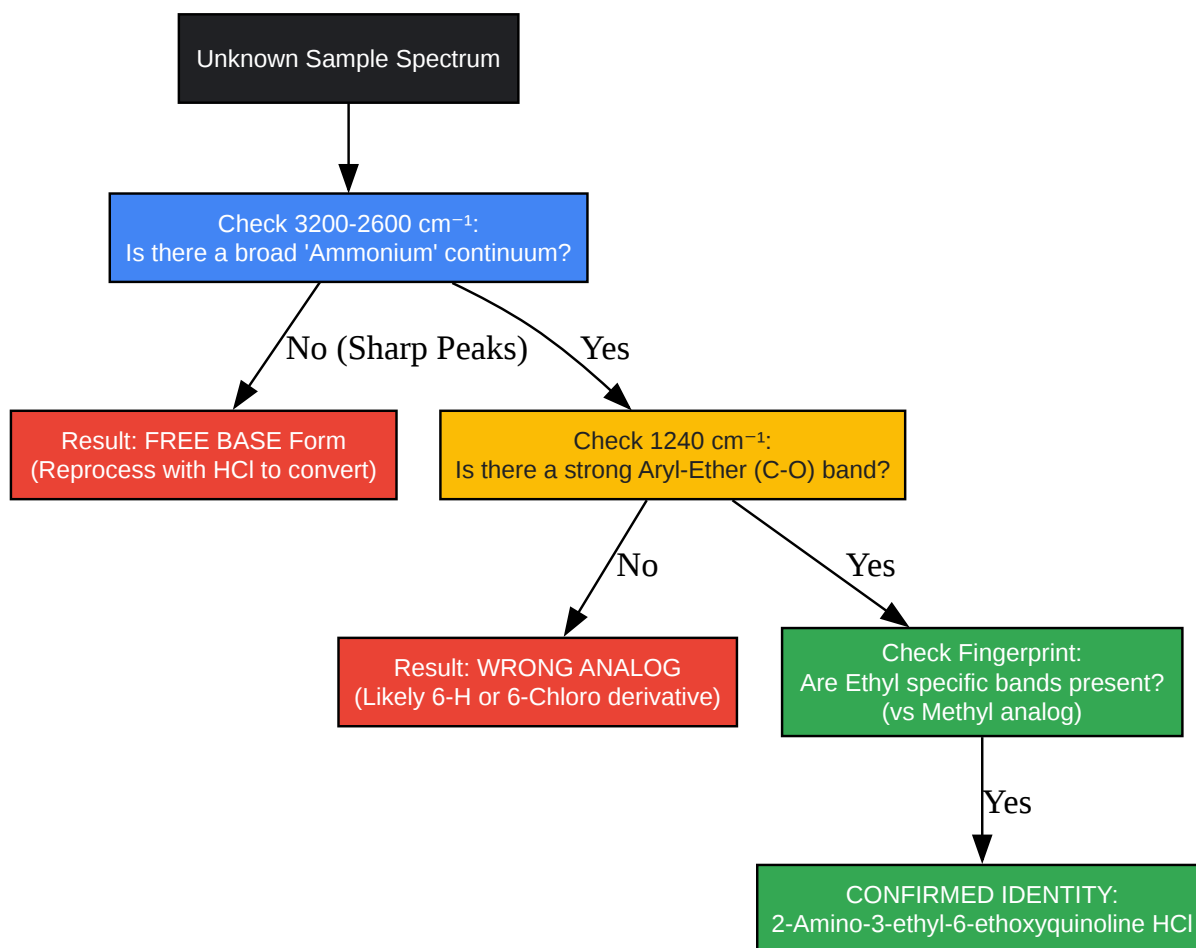
Comparative Analysis: HCl Salt vs. Alternatives

The following table contrasts the target molecule with its most common confusion points: the Free Base form and the 3-Methyl analog.

Spectral Feature	Target: 3-Ethyl-6-Ethoxy HCl	Alternative 1: Free Base	Alternative 2: 3-Methyl Analog
3500–2500 cm^{-1}	Broad Continuum (N-H ⁺). Obscured C-H stretches.[3]	Sharp Doublet (3450/3350 cm^{-1}). Clean baseline.	Broad Continuum (Identical to Target).
1630 cm^{-1} Region	Strong, shifted C=N ⁺ band (~1635 cm^{-1}).	Lower frequency C=N (~1615 cm^{-1}).	Similar (~1635 cm^{-1}).
Ether Band (1230 cm^{-1})	Present (Strong).	Present (Strong).	Present (Strong).
Fingerprint (800-700 cm^{-1})	Unique pattern for Ethyl group wagging.	Unique pattern.	Distinct Shift: Methyl group lacks CH ₂ wagging modes seen in Ethyl.

Decision Logic for Identification

Use the following logic flow to validate your sample.



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Figure 1: Step-wise spectral validation logic for distinguishing salt forms and structural analogs.

References

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